

Application Notes and Protocols for Studying Synaptic Plasticity with DL-TBOA

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Compound of Interest

Compound Name: DL-TBOA

Cat. No.: B607146

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These application notes provide a comprehensive guide to using DL-Threo- β -benzyloxyaspartate (**DL-TBOA**), a potent and selective inhibitor of Excitatory Amino Acid Transporters (EAATs), for the investigation of synaptic plasticity. **DL-TBOA** serves as a critical tool to elucidate the role of glutamate clearance in synaptic transmission and plasticity phenomena such as Long-Term Potentiation (LTP) and Long-Term Depression (LTD).

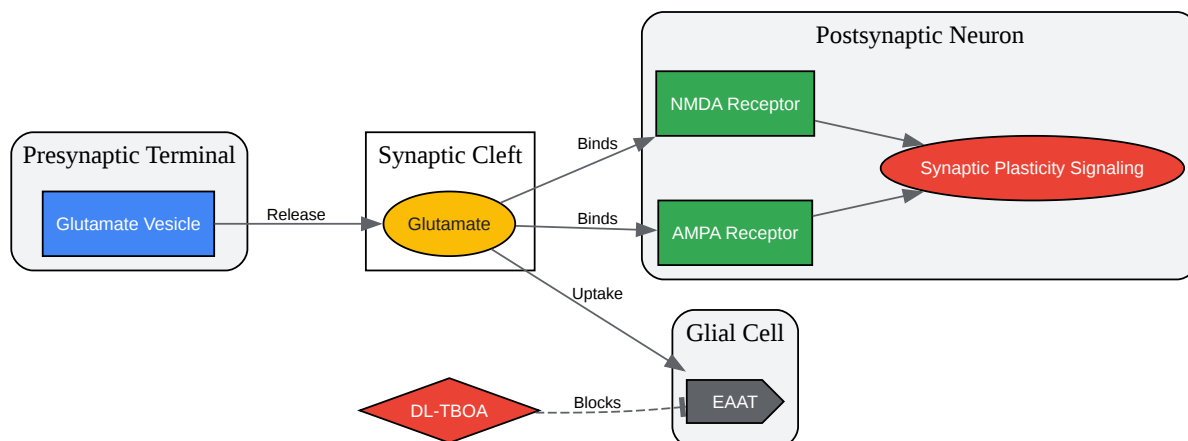
Introduction to DL-TBOA

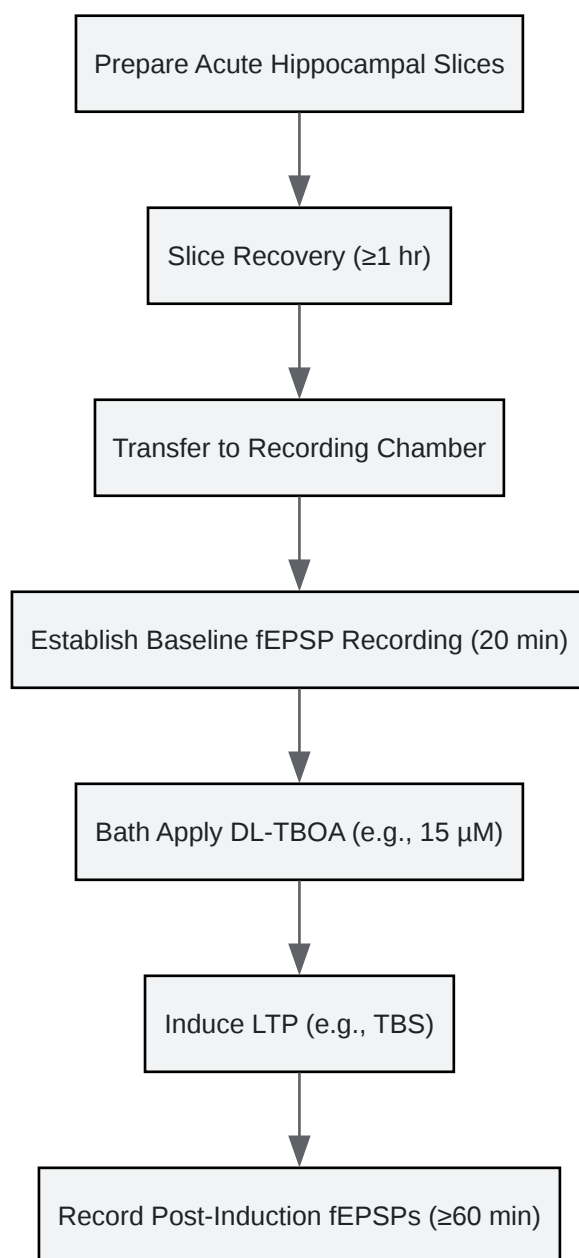
DL-TBOA is a competitive, non-transportable blocker of EAATs, making it an invaluable tool for studying the consequences of reduced glutamate uptake.^[1] Unlike some other inhibitors, **DL-TBOA** does not act as a partial agonist at glutamate receptors, ensuring that observed effects are directly attributable to the inhibition of glutamate transport.^[1] Its high selectivity for EAATs over ionotropic and metabotropic glutamate receptors further enhances its utility in neuroscience research.^{[2][3]} By blocking the reuptake of glutamate from the synaptic cleft, **DL-TBOA** allows for the controlled manipulation of extracellular glutamate levels, enabling detailed investigation into the mechanisms underlying synaptic plasticity.

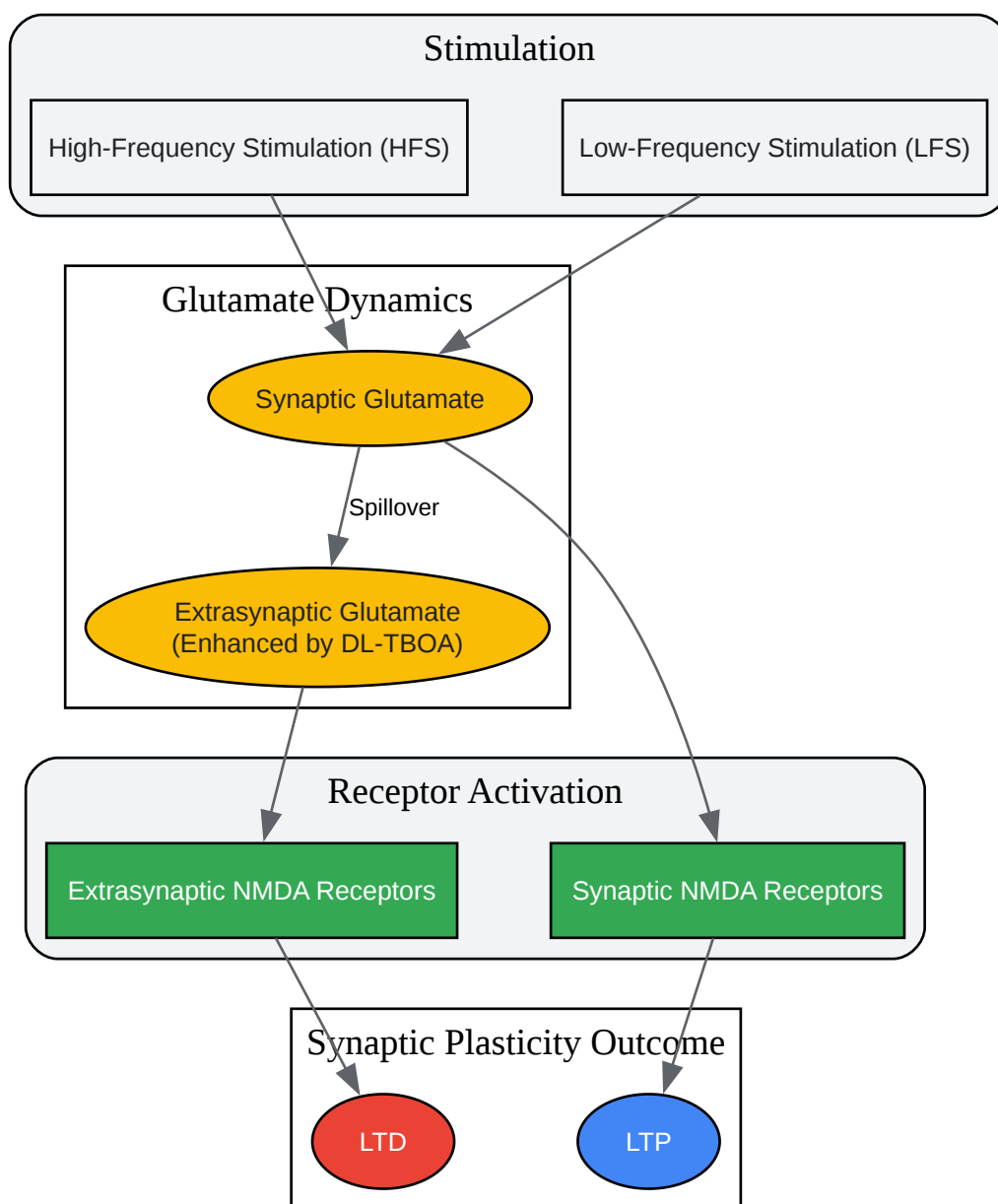
Mechanism of Action

DL-TBOA competitively inhibits glutamate uptake by various EAAT subtypes. This blockade leads to an accumulation of glutamate in the extracellular space, thereby prolonging the

activation of postsynaptic glutamate receptors. This modulation of glutamate dynamics can significantly impact the induction and maintenance of synaptic plasticity.







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References

- 1. Glutamate Transporters Prevent the Generation of Seizures in the Developing Rat Neocortex - PMC [pmc.ncbi.nlm.nih.gov]
- 2. DL-TBOA | Glutamate (EAAT) Transporter Inhibitors: R&D Systems [rndsystems.com]
- 3. DL-TBOA | Glutamate (EAAT) Transporters | Tocris Bioscience [tocris.com]
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